Picloram-potassium

• CAS No.: 2545-60-0

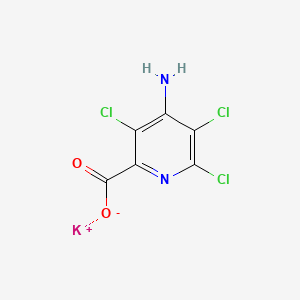

• Molecular Formula: C6H2Cl3KN2O2
• Molecular Weight: 279.5 g/mol
• IUPAC Name: potassium;4-amino-3,5,6-trichloropyridine-2-carboxylate
• InChI: InChI=1S/C6H3Cl3N2O2.K/c7-1-3(10)2(8)5(9)11-4(1)6(12)13;/h(H2,10,11)(H,12,13);/q;+1/p-1
• InChI Key: ZRHANBBTXQZFSP-UHFFFAOYSA-M
• SMILES: C1(=C(C(=NC(=C1Cl)Cl)C(=O)[O-])Cl)N.[K+]
• Pictograms: Irritant; Environmental Hazard
• Synonyms: Chloramp; Picloram

Description

Picloram-potassium (CAS 2545-60-0) is the potassium salt variant of the systemic pyridine carboxylic acid herbicide, picloram. It is professionally applied in research settings for the control of broadleaved and woody weeds, including species such as knapweeds, thistles, and leafy spurge, in non-crop and utility areas . Its primary research value lies in its role as a potent synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA) . The compound is highly soluble in water, which facilitates its systemic action; it is absorbed by roots and leaves and readily translocated throughout the plant, leading to sustained disruption of growth regulation . The herbicidal mode of action involves the uncontrolled activation of auxin signaling pathways, which triggers a cascade of phytotoxic effects. These include abnormal cell division and elongation, epinasty (twisting of stems and leaves), and the inhibition of ribosomal protein synthesis, ultimately leading to plant death . This mechanism is particularly effective on dicotyledonous plants, making it a valuable tool for studying selective weed control and the evolution of herbicide resistance in auxinic herbicides . As a research chemical, it is significant for investigations into environmental fate, soil persistence, and the development of advanced detection methods . This compound is For Research Use Only (RUO) and is strictly not intended for human or veterinary use, or for any form of personal or commercial application outside of a controlled laboratory setting .

Mechanisms of Action and Phytotoxicological Pathways

Molecular and Cellular Interactions Governing Auxinic Herbicide Activity

The herbicidal efficacy of picloram-potassium is rooted in its ability to disrupt fundamental cellular processes by acting as a persistent and potent analog of the natural plant hormone indole-3-acetic acid (IAA), commonly known as auxin. invasive.orgcdnsciencepub.com

Mimicry of Indoleacetic Acid (Auxin) Signaling Pathways

Picloram's primary mode of action is the mimicry of auxin. invasive.orgontosight.ai It binds to auxin receptors, primarily the F-box proteins such as TIR1 (Transport Inhibitor Response 1) and AFB (Auxin Signaling F-Box), which are components of the SCF(TIR1/AFB) ubiquitin ligase complex. xtbg.ac.cnscielo.br This binding event initiates a cascade of signaling events that are normally tightly regulated by endogenous auxin levels. However, unlike natural auxin, which is subject to degradation and homeostatic control, picloram (B1677784) persists, leading to a continuous and unregulated activation of auxin signaling pathways. invasive.orgcdnsciencepub.com Research has shown that mutations in the AFB5 auxin co-receptor can lead to decreased sensitivity to picloram, confirming the critical role of this receptor in its mode of action. researchgate.netnih.govelifesciences.org

Disruption of Protein Synthesis and Cellular Growth Regulation

The sustained activation of auxin signaling pathways by picloram leads to significant disruptions in protein synthesis and cellular growth. invasive.orgaustinpublishinggroup.com At low concentrations, picloram can initially stimulate the synthesis of RNA, DNA, and proteins, leading to uncontrolled cell division and growth. invasive.org However, at herbicidal concentrations, this uncontrolled growth becomes disorganized and ultimately destructive to vascular tissues. invasive.org Studies have indicated that picloram can inhibit ribosomal protein synthesis, which is a key process for cell growth and function. austinpublishinggroup.com This inhibition can lead to a state of cellular toxicity and growth arrest. austinpublishinggroup.com The disruption of normal cellular growth processes is a hallmark of picloram's phytotoxicity.

Cell Wall Acidification and Elongation Processes

A critical downstream effect of auxin and its mimics like picloram is the induction of cell wall acidification. invasive.orgresearchgate.net The binding of picloram to its receptors triggers the activation of plasma membrane H+-ATPases, which pump protons into the cell wall (apoplast). researchgate.netelifesciences.org This influx of protons lowers the pH of the cell wall, a process known as acid growth. researchgate.net The acidic environment activates enzymes called expansins, which loosen the connections between cellulose (B213188) microfibrils and other cell wall components. This "loosening" of the cell wall allows for turgor-driven cell elongation and growth. invasive.org Picloram-induced acidification and subsequent uncontrolled cell elongation contribute significantly to the morphological distortions and eventual death of susceptible plants. researchgate.netnih.govelifesciences.org

Differential Plant Responses and Selectivity Profiling

A key characteristic of picloram and other synthetic auxin herbicides is their selective toxicity, primarily targeting broadleaf (dicotyledonous) plants while exhibiting greater tolerance in grasses (monocotyledonous) species. ontosight.ai

Susceptibility and Morphological Aberrations in Dicotyledonous Species

Dicotyledonous plants are generally highly susceptible to picloram. invasive.org The uncontrolled and disorganized cell growth induced by the herbicide manifests as a variety of morphological aberrations. These include epinasty (downward bending of leaves and petioles), stem and petiole twisting, leaf cupping and curling, and the formation of adventitious roots on stems. purdue.edu Ultimately, these developmental disruptions lead to the death of the plant. The increased mobility and resistance to breakdown of picloram within susceptible dicot plants contribute to its high herbicidal effectiveness. cdnsciencepub.com

Physiological Tolerance Mechanisms in Monocotyledonous Species

Monocotyledonous plants, such as grasses, generally exhibit a higher tolerance to picloram. ny.gov The precise mechanisms underlying this selectivity are complex and not fully understood, but several factors are believed to contribute. These include differences in vascular anatomy, which may limit the translocation of the herbicide to sensitive meristematic tissues. xtbg.ac.cn Furthermore, monocots may possess more efficient metabolic pathways for detoxifying synthetic auxins. nih.gov This can involve processes like conjugation with sugars or amino acids, which renders the herbicide inactive and facilitates its sequestration or degradation. While monocots are generally tolerant, high application rates of picloram can still cause injury. ontosight.ainy.gov

Interactive Data Table: Effects of Picloram on Plant Processes

Plant Process	Effect of Picloram	Susceptible Species (Dicots)	Tolerant Species (Monocots)
Auxin Signaling	Mimics and overstimulates pathways	High	Low to Moderate
Protein Synthesis	Disrupted at high concentrations	High	Low
Cell Wall Acidification	Induced, leading to uncontrolled elongation	High	Low
Morphological Effects	Epinasty, twisting, abnormal growth	Severe	Minimal to None

Variability in Responses Across Plant Genotypes and Developmental Stages

The phytotoxic efficacy of this compound, a systemic herbicide, is not uniform across all plant life. Significant variability in plant response is observed, influenced by both the genetic makeup (genotype) of the plant and its developmental stage at the time of exposure. This differential susceptibility is a critical factor in the targeted application of this herbicide for weed management.

Broadleaf plants are generally more susceptible to this compound than grasses. nationbuilder.com The herbicide mimics the plant growth hormone auxin, leading to uncontrolled and disorganized growth that ultimately results in the death of susceptible plants. nationbuilder.cominvasive.org However, even within the broadleaf category, the degree of susceptibility varies considerably among different species and even among different genotypes of the same species. For instance, research has shown that species within the sunflower (Compositae), potato (Solanaceae), and bean (Leguminosae) families are particularly sensitive to picloram. mdpi.com

The developmental stage of a plant at the time of herbicide application plays a pivotal role in its response. Younger, actively growing plants are often more vulnerable than mature ones. For example, in a study on woody plants, the application of picloram pellets in the spring was effective in controlling some species, while others showed only slight susceptibility. arizona.edu Another study noted that for Russian knapweed (Centaurea repens), application at the shooting stage resulted in complete control for three years. dfo-mpo.gc.ca The growth stage can influence the extent of herbicide damage, with early-maturing cultivars potentially being more sensitive when treated during early growth phases. mdpi.com

Research has documented a range of responses across various plant species. In one study, spiny hackberry was found to be highly susceptible to picloram pellets, while honey mesquite and creeping mesquite were tolerant. arizona.edu Blackbrush acacia was also shown to be susceptible to picloram sprays. arizona.edu The persistence of picloram in the soil can also lead to differential effects on subsequent crops. For example, one year after picloram application, the growth of sweet corn and oats was reduced, while beans, parsnips, and Swiss chard failed to grow at all. dfo-mpo.gc.ca Conversely, proso millet and maize have been identified as more resistant cereal crops to picloram residues. dfo-mpo.gc.ca

The following table summarizes the observed variability in plant responses to picloram based on genotype and developmental stage from various studies.

Table 1: Variability in Plant Response to this compound

Plant Species	Genotype/Family	Developmental Stage	Observed Response	Citation
Russian Knapweed (Centaurea repens)	Compositae	Shooting Stage	Complete control for 3 years	dfo-mpo.gc.ca
Spiny Hackberry	-	-	Highly susceptible	arizona.edu
Blackbrush Acacia	-	-	Susceptible	arizona.edu
Honey Mesquite	-	-	Tolerant	arizona.edu
Creeping Mesquite	-	-	Tolerant	arizona.edu
Beans (Phaseolus sp.)	Leguminosae	-	Failed to grow in soil with picloram residues	dfo-mpo.gc.ca
Parsnips	-	-	Failed to grow in soil with picloram residues	dfo-mpo.gc.ca
Swiss Chard (Beta vulgaris var. cicla)	-	-	Failed to grow in soil with picloram residues	dfo-mpo.gc.ca
Sweet Corn	-	-	Growth reduced by about 20% in soil with picloram residues	dfo-mpo.gc.ca
Oats	-	-	Growth reduced by about 20% in soil with picloram residues	dfo-mpo.gc.ca
Proso Millet (Panicum miliaceum)	-	-	Most resistant cereal crop to picloram residues	dfo-mpo.gc.ca
Maize	-	-	Most resistant cereal crop to picloram residues	dfo-mpo.gc.ca
Sunflower Family	Compositae	-	Very sensitive	mdpi.com
Potato Family	Solanaceae	-	Very sensitive	mdpi.com
Bean Family	Leguminosae	-	Very sensitive	mdpi.com

The physiological differences between plant species also contribute to the variability in response. For instance, emergent aquatic plant species may have different metabolic pathways and tolerances compared to terrestrial plants. publications.gc.ca The ability of some species to metabolize the herbicide into non-toxic compounds is a key mechanism of resistance. doc.govt.nz In non-susceptible species like grasses, picloram is metabolized, whereas in susceptible species, it can remain intact for some time. doc.govt.nz

Furthermore, the application method and environmental conditions can interact with plant genotype and developmental stage to influence the final outcome. For instance, the effectiveness of herbicidal gels on woody weeds has been shown to vary with different application methodologies and the growth stages of the target species. doc.govt.nz

Table of Chemical Compounds Mentioned

Compound Name

This compound

Picloram

Auxin

Indole acetic acid

Environmental Fate and Transport Dynamics of Picloram Potassium

Persistence and Biotic and Abiotic Degradation Pathways

Picloram-potassium is recognized for its persistence in the environment, with its degradation being a slow process influenced by various environmental conditions. invasive.org It does not bind strongly to soil particles, which contributes to its mobility and potential for leaching. invasive.org The primary mechanisms for its dissipation are microbial breakdown in soil and photodegradation when exposed to sunlight in water or on surfaces. invasive.org

The principal pathway for the breakdown of picloram (B1677784) in soil is through microbial metabolism. invasive.org Although generally a slow process, the rate of microbial degradation is significantly influenced by factors that support microbial life. invasive.org

The half-life of picloram in soil is highly variable, with reported values ranging from one month to as long as three years. invasive.org This wide range is attributable to differences in soil characteristics and climatic conditions. invasive.org Factors that promote robust microbial activity, such as elevated soil moisture and temperature, can accelerate the rate of picloram degradation. invasive.orgccme.ca For instance, research has demonstrated a decrease in the half-life of picloram with increasing temperature. In one study, the half-life in Serdang series soil decreased from 28.1 days at 25°C to 17.7 days at 35°C. ccme.ca Similarly, in Selangor series soil, the half-life was reduced from 33.1 days to 24.1 days with the same temperature increase. ccme.ca Soil moisture also plays a critical role; at 70% field capacity, the half-life of picloram was approximately half of that at 30% field capacity in both Selangor and Serdang soil series. ccme.ca Conversely, under anaerobic conditions, picloram is very stable, with over 90% of the compound remaining in soil and water after 300 days of incubation. plos.org

Interactive Table: Effect of Temperature and Soil Type on Picloram Half-life

Soil Series	Temperature (°C)	Half-life (days)
Selangor	25	33.1
Selangor	35	24.1
Serdang	25	28.1
Serdang	35	17.7

Interactive Table: Effect of Soil Moisture on Picloram Half-life

Soil Series	Field Capacity (%)	Half-life (days)
Selangor	30	~36
Selangor	70	18
Serdang	30	~28
Serdang	70	14

The microbial breakdown of picloram results in the formation of various metabolites. The primary metabolites produced during this process are generally degraded more rapidly than the parent picloram molecule. invasive.org One of the major degradation products in aerobic soils is carbon dioxide. Research has also identified other, more complex intermediate metabolites. For example, the yeast Lipomyces kononenkoae has been shown to degrade picloram, producing a didechlorinated, dihydroxylated, pyridinecarboxylic acid derivative. nih.govresearchgate.net Another identified, albeit minor, breakdown product found in soil is 6-hydroxypicloram (4-amino-6-hydroxy-3,5-dichloropicolinic acid). cambridge.org Studies suggest that this 6-hydroxy derivative is not on the primary degradation pathway but is formed in small quantities through a competing reaction. cambridge.org It has been established that decarboxylation is not the initial step in the microbial decomposition of picloram. cambridge.org Ultimately, the microbial degradation pathway leads to the breakdown of the pyridine (B92270) ring.

The composition of the soil microbial community has a marked influence on the degradation rate of picloram. The presence of picloram can alter the diversity and richness of these communities. plos.orgnih.gov Studies have indicated that picloram exerts a strong influence on the soil microbiota, with the most abundant affected phyla including Proteobacteria, Actinobacteria, Acidobacteria, Firmicutes, and Ascomycota. plos.orgnih.gov The presence of picloram can act as a selective pressure, potentially favoring microorganisms capable of degrading the compound. nih.gov For instance, some studies have identified specific genera that increase in relative abundance in the presence of picloram. nih.gov The rhizosphere, the soil region directly influenced by plant roots, is characterized by intense microbial activity and can support a higher density of microbial populations, which may lead to more rapid degradation of herbicides like picloram. fao.org

In addition to microbial action, picloram is susceptible to photodegradation when exposed to sunlight, particularly in aqueous solutions or on soil and plant surfaces. invasive.org This process is a key pathway for its dissipation from the environment. invasive.org Photodegradation is most rapid in clear, moving water. invasive.org Research has shown that picloram in an aqueous solution degrades more quickly than on a soil surface; one study reported 65% degradation in water after one week of exposure compared to only 15% on soil. invasive.org The photolysis of picloram leads to the generation of at least two organic acid photoproducts. invasive.org In aqueous solutions, photolysis results in the formation of degradates such as oxamic acid and 3-oxo-β-alanine, indicating dechlorination and subsequent cleavage of the pyridine ring.

The rate of picloram photolysis is directly influenced by the spectrum and intensity of the light source. csbsju.edu The photodecomposition of picloram in water is proportional to the light intensity. ccme.camdpi.com Studies have demonstrated that ultraviolet (UV) radiation is particularly effective in degrading picloram. ccme.ca The degradation is significantly slower under natural sunlight compared to direct UV irradiation. ccme.ca

Research comparing different UV spectra has shown that higher-energy UV light leads to faster degradation. A study on the photocatalytic degradation of picloram found that rapid degradation occurred with both UV-B and UV-C light, with half-lives ranging from 7 to 18 minutes. nih.gov These rates were 8 to 16 times faster than the degradation observed using UV-A light in the presence of a titanium dioxide alumina (B75360) bead catalyst, which had a half-life of 119.5 minutes. nih.gov Interestingly, the photocatalytic enhancement by the catalyst was most pronounced with the lower-energy UV-A light. nih.gov Without the catalyst, the half-life of picloram under UV-A alone was significantly longer, at 2288 minutes. nih.gov This indicates that both the wavelength of light and the presence of photocatalysts are critical factors in the rate of picloram photodegradation.

Interactive Table: Half-life of Picloram under Different UV Light Sources

UV Light Source	Catalyst (TDABs)	Half-life (minutes)
UV-A	Without	2288
UV-A	With	119.5
UV-B	With/Without	7 - 18
UV-C	With/Without	7 - 18

Photodegradation in Aqueous and Surface Environments

Characterization of Photolytic Degradation Products

The photodegradation of picloram, the active acid form of this compound, primarily occurs when it is exposed to sunlight in water or on the surface of plants and soil. invasive.org This process is a key pathway for its dissipation in the environment. Research indicates that the photolysis of picloram leads to the formation of at least two organic acid photoproducts. invasive.org

While some studies have not been able to identify intermediate products through methods like gas chromatography-mass spectroscopy (GC/MS), they propose a degradation mechanism based on frontier electron density and the point charge at each atom of the picloram molecule. mdpi.comresearchgate.net Ultimately, complete mineralization of picloram through photocatalytic degradation can result in the formation of chloride ions, ammonium (B1175870) ions, nitrate (B79036) ions, and carbon dioxide. mdpi.comresearchgate.net

In aqueous solutions, picloram is broken down by ultraviolet (UV) irradiation. iarc.fr The primary degradation products identified under these conditions include carbon dioxide, oxamic acid, and 3-oxo-β-alanine. waterquality.gov.au The half-life for aqueous photolysis of picloram is estimated to be around 2.6 days under mid-summer conditions at a latitude of 40 degrees North and a temperature of 25°C. fao.orgfao.org However, on soil surfaces, picloram is considered stable to photodegradation. fao.orgfao.org

Hydrolytic Stability and Anaerobic Biotransformation in Environmental Compartments

Picloram demonstrates significant stability against hydrolysis across a range of pH levels commonly found in the environment. It is stable under acidic, neutral, and basic conditions (pH 5 to 9). waterquality.gov.aufao.orgfao.orgnih.gov This resistance to hydrolysis indicates that it is not a significant degradation pathway in aquatic systems. iarc.frwaterquality.gov.au

Under anaerobic conditions, such as those found in saturated soils, sediments, and some groundwater, the degradation of picloram is considerably slower than in aerobic environments. iarc.fr In the absence of light, picloram degrades very slowly under anaerobic conditions in both soil and aquatic media. iarc.fr Some studies have shown that over 90% of picloram can remain in soil and water after 300 days under anaerobic conditions.

However, anaerobic biodegradation can occur under specific circumstances. For instance, the anaerobic biodegradation of picloram in freshwater sediment is favored under methanogenic (methane-producing) conditions. nih.govasm.orgnih.gov In one study, over 85% of the initial picloram was removed within 30 days following a 50-day acclimation period under such conditions. nih.govasm.orgnih.gov This process involves reductive dechlorination, where a chlorine atom is removed from the picloram molecule. nih.govasm.org An intermediate product, identified as an isomer of dichloro-4-amino-2-pyridinecarboxylic acid, has been observed to transiently accumulate during this process. nih.govasm.orgnih.gov The presence of sulfate (B86663) or nitrate as terminal electron acceptors can inhibit this anaerobic biodegradation. nih.govasm.orgnih.gov

Soil Adsorption, Desorption, and Mobility

The movement and retention of this compound in the soil environment are governed by the interconnected processes of adsorption, desorption, and mobility. Picloram, being the anionic form in most soil pH ranges, generally exhibits low adsorption to soil particles, leading to high mobility. invasive.orgscielo.br

Factors Influencing Soil Sorption Coefficients (Koc, Kd)

The soil sorption coefficients, Koc (organic carbon-water (B12546825) partition coefficient) and Kd (soil-water partition coefficient), are critical parameters for predicting the environmental fate of picloram. A low Koc value of 16 mL/g indicates a very low adsorption capacity in most soil types. invasive.org The Freundlich distribution coefficient (Kf), another measure of sorption, has been reported to range from 0.07 in a sandy loam to 1.74 in a silt soil. usda.gov

Role of Soil Organic Carbon Content

Soil organic carbon (OC) content is a primary factor influencing the adsorption of picloram. usu.edu A strong positive correlation exists between picloram adsorption and the amount of organic matter in the soil. scielo.brusu.eduupr.educambridge.org Soils with higher organic matter content tend to exhibit greater adsorption of picloram, which in turn reduces its mobility. invasive.orgdpi.qld.gov.au This is because organic matter provides surfaces for the herbicide to bind to. sci-hub.se In studies of Canadian prairie soils, the distribution coefficient (kd) for picloram was correlated only with soil organic matter content. cambridge.org

Impact of Soil pH and Cation Exchange Capacity

Soil pH plays a crucial role in the adsorption of picloram. usu.eduokstate.edu As a weak acid with a pKa of 2.3, picloram exists predominantly in its anionic (negatively charged) form in most soils, which typically have a pH well above this value. nih.govusda.gov This anionic form is repelled by the net negative charge of soil colloids, leading to weak sorption. usda.gov Adsorption of picloram increases as the soil pH decreases. scielo.brusu.edu In acidic soils, a greater proportion of picloram exists in its non-dissociated (molecular) form, which is more readily adsorbed. cambridge.org

Cation exchange capacity (CEC) has also been shown to be positively correlated with picloram adsorption. upr.edu A study found a significant correlation at the 0.05 level between adsorption and CEC. usu.edu However, other research has found no significant correlation between picloram adsorption and CEC. sci-hub.se

Influence of Soil Texture and Pore Structure

Soil texture, which refers to the relative proportions of sand, silt, and clay, also affects picloram's behavior in soil. Generally, picloram is more mobile in light-textured, sandy soils compared to heavy-textured, clayey soils. usda.govcambridge.org This is because sandy soils have larger pores and less surface area for adsorption, allowing for greater leaching. usda.gov Conversely, heavy-textured soils with higher clay content tend to have greater adsorption and reduced mobility of picloram. invasive.org The K values for picloram adsorption were found to be negatively correlated with the sand content and positively correlated with the clay and silt content of pasture soils. upr.edu

The following table provides a summary of Freundlich sorption coefficients (Kf) for picloram in various soil types.

Soil Type	Kf (mL/g)	Reference
Cecil sandy loam	0.12	usda.gov
Arredondo fine sand	0.81	usda.gov
Ephrata sandy loam	0.07	usda.gov
Palouse silt	1.74	usda.gov
Bajura clay	1.842	upr.edu
Espinosa sandy loam	0.269	upr.edu

Vertical Leaching Potential Through Soil Profiles

Picloram exhibits a high potential for vertical movement through soil profiles due to its high water solubility and low adsorption to soil particles. epa.govwaterquality.gov.au The extent of leaching is influenced by several factors, including soil type, organic matter content, pH, and rainfall intensity. researchgate.net

Soil Composition: In soils with low organic matter and clay content, such as sandy loams, picloram demonstrates significant downward movement. invasive.orgcdnsciencepub.com Conversely, heavy-textured soils with higher organic content tend to retain picloram in the upper soil layers. invasive.org Studies have shown that picloram can leach to depths of two meters. invasive.orgblogspot.com

Rainfall and Irrigation: Rainfall or irrigation following application significantly enhances the vertical movement of picloram through the soil. invasive.org One study demonstrated that the leaching of picloram is directly dependent on the volume of applied rain, with the herbicide reaching deeper soil regions with higher rainfall intensity. awsjournal.org In a University of Arkansas study, nearly 100% of the applied picloram leached over a three-year period. epa.gov

pH and Soil Properties: Adsorption of picloram generally increases in acidic soils and is lower in neutral and alkaline soils. ccme.ca The adsorption capacity is also positively correlated with organic matter content, cation exchange capacity, and clay and silt content. researchgate.net

Table 1: Factors Influencing Vertical Leaching of Picloram

Factor	Influence on Leaching	Description
Soil Texture	High	Leaching is greater in coarse-textured soils (sands, loamy sands) and lower in fine-textured soils (clays, clay loams). invasive.org
Organic Matter	High	Higher organic matter content increases adsorption, thereby reducing leaching. invasive.orgepa.gov
Rainfall/Irrigation	High	Increased water input promotes the downward movement of picloram through the soil profile. invasive.org
Soil pH	Moderate	Adsorption is generally higher in acidic soils, which can decrease leaching. ccme.ca

Horizontal Movement and Lateral Transport in Terrestrial Systems

In addition to vertical leaching, picloram is capable of significant horizontal movement in terrestrial environments. This lateral transport primarily occurs through surface runoff and subsurface flow. invasive.org

Research has documented the lateral movement of picloram, with one study recording horizontal transport of at least 2 meters. dfo-mpo.gc.ca In some cases, picloram has been observed to move laterally up to one kilometer from the application site. invasive.orgblogspot.com This movement can be facilitated by rainfall events that occur after application. invasive.org The extent of lateral transport is influenced by the slope of the land, soil texture, and the amount of surface runoff. epa.gov

Aquatic Transport and Distribution

The high water solubility and low soil binding affinity of picloram contribute to its transport from terrestrial to aquatic systems. waterquality.gov.au

Surface Runoff Contamination and Watershed Dynamics

Surface runoff is a primary pathway for picloram to enter surface water bodies. epa.gov Runoff concentrations of picloram can be sufficient to impact non-target plants. invasive.org Studies have shown that the concentration of picloram in runoff is influenced by the application rate, time elapsed since application, and the intensity of rainfall events. invasive.orgusda.gov

In one study, runoff water sampled adjacent to treated plots showed a decline in picloram concentration to less than 10 ppb within 10 to 12 weeks after application. cambridge.org Another study in a Texas watershed found picloram concentrations of 2.3 to 3.3 ppm in runoff after application of picloram pellets. invasive.org The movement of picloram in a watershed is complex, with both surface runoff and subsurface flow contributing to its transport into streams. usda.gov

Groundwater Contamination Pathways and Monitoring

The high mobility of picloram in soil makes it a significant potential groundwater contaminant. epa.govepa.gov Its major route of dissipation appears to be leaching. epa.gov Once in the groundwater, picloram is unlikely to degrade quickly. epa.govwaterquality.gov.au

Leaching to Groundwater: Picloram's high potential to leach through most soil types is a primary concern for groundwater contamination. epa.gov The EPA has stated that eventual groundwater contamination is "virtually certain" in areas where picloram persists in the overlying soil. epa.govwaterquality.gov.au

Monitoring Data: As of 1992, picloram had been detected in the groundwater of 10 states at concentrations up to 30 ppb. epa.gov Another source reports detections in 11 states with concentrations ranging from 0.01 to 49 micrograms per liter. invasive.org In rural Illinois, picloram was detected in well samples with concentrations from 0.82 to 4.2 µg/L. nih.gov A field study on a heavy clay loam soil found a low level of picloram (2 μg/L) in one well 10 weeks after the second application, suggesting a lower risk of groundwater contamination in such soils. researchgate.net

Table 2: Reported Picloram Concentrations in Groundwater

Location	Concentration Range	Source
10 U.S. States (as of 1992)	Up to 30 ppb	epa.gov
11 U.S. States	0.01 - 49 µg/L	invasive.org
Rural Illinois	0.82 - 4.2 µg/L	nih.gov
Pasture (heavy clay loam)	2 µg/L	researchgate.net

Intercompartmental Exchange Between Water and Sediment Phases

In aquatic environments, picloram can be exchanged between the water column and bottom sediments. However, due to its low tendency to adsorb to particles, it is expected to remain primarily in the water phase. epa.gov

The process of sorption to suspended particles and subsequent settling can contribute to the accumulation of pesticides in bottom sediments. mdpi.com However, picloram's low soil organic carbon-water partitioning coefficient (Koc) indicates weak binding to soil and sediment. invasive.orgwaterquality.gov.au While picloram may persist in turbid water and sediment, its primary state in aquatic systems is dissolved in the water column. waterquality.gov.au Laboratory experiments have even observed negative adsorption of picloram in some instances, though this may be due to analytical interference. scielo.br

Plant Uptake, Translocation, and Rhizospheric Release

Picloram is readily absorbed by plants through both their roots and foliage. blogspot.comwa.gov Once absorbed, it is translocated throughout the plant. nih.govblogspot.com

Uptake and Translocation: When applied to the soil, picloram is easily taken up by plant roots. blogspot.com Foliar applications also result in absorption, with a majority (70-90%) remaining in the leaves. blogspot.com Studies on alfalfa and barley seedlings showed that uptake by roots involves both passive and active mechanisms. cdnsciencepub.com

Rhizospheric Release: A unique characteristic of picloram is its ability to be released from the roots of treated plants back into the soil through passive transport. invasive.orgblogspot.com This released picloram can then be taken up by the roots of nearby, non-target plants, potentially causing unintended damage. invasive.orgblogspot.com

Metabolism in Plants: The fate of picloram within a plant varies depending on the species. In susceptible (dicotyledonous) species, picloram can remain intact for extended periods, while in non-susceptible species like grasses, it is metabolized more rapidly. invasive.orgblogspot.com Some plants can stimulate microbial activity in the rhizosphere, which may enhance the degradation of herbicides in the soil. scielo.br For example, the cultivation of maize has been shown to increase the rhizosphere activity in picloram-contaminated soil. scielo.br

Mechanisms of Root and Foliar Absorption by Plants

This compound can be absorbed by plants through both their roots and foliage. nih.govherts.ac.uk The method of application typically determines the primary route of entry.

When applied to the soil, picloram is readily absorbed by plant roots. invasive.org Herbicides, in general, are taken into roots through both passive and active uptake mechanisms, similar to how plant nutrients are absorbed. ucanr.edu Passive uptake occurs via diffusion, moving from a higher concentration in the soil water to a lower concentration within the root cells, a process not tightly regulated by the plant's metabolism. ucanr.edu Active uptake, conversely, is a metabolically regulated process that requires the plant to expend energy. ucanr.edu The high water solubility of picloram salts facilitates their presence in the soil solution, making them available for root uptake. canada.ca

Foliar absorption occurs when the herbicide is applied directly to the leaves. ebi.ac.uk However, the waxy cuticle covering the leaf surface acts as a physical barrier, which can restrict absorption. ucanr.edu Despite this barrier, picloram is effectively absorbed through the foliage, as well as through stems. mdpi.compomais.com Research indicates that following a foliar application, a significant portion, between 70% and 90%, of the picloram may remain in the leaves, with a smaller percentage being transported to other parts of the plant. invasive.org The efficiency of uptake can be influenced by various factors, including the plant species, environmental conditions, and the specific formulation of the herbicide. mdpi.com

Table 1: Factors Influencing this compound Absorption by Plants

Factor	Influence on Absorption	Research Findings
Application Method	Determines the primary site of uptake (roots vs. leaves).	Soil application leads to root absorption, while foliar sprays target leaves. ebi.ac.ukinvasive.org
Plant Species	The anatomy and physiology of a plant affect absorption efficiency.	Susceptible species may absorb and retain picloram for extended periods, whereas non-susceptible species like grasses metabolize it rapidly. invasive.org Basil plants were found to absorb picloram primarily in the roots. mdpi.com
Physicochemical Properties	The chemical's characteristics dictate its mobility and availability.	Picloram's high water solubility and low soil binding potential (log Koc of 1.26) mean it is highly mobile and available for root uptake. mdpi.com
Leaf Cuticle	Acts as a barrier to foliar uptake.	The waxy cuticle restricts the entry of foliar-applied herbicides. ucanr.edu

Systemic Translocation within Plant Tissues and Organs

Once absorbed, picloram is transported throughout the plant, a characteristic of systemic herbicides. nih.govherts.ac.ukpomais.com This internal movement, or translocation, allows the compound to reach and affect parts of the plant distant from the initial point of absorption. The translocation of picloram is comprehensive, utilizing the plant's entire vascular system, which includes both the xylem and the phloem. dtic.mil

Movement from the leaves primarily occurs via the phloem (symplast), which is the tissue responsible for transporting sugars and other organic molecules from the leaves to other parts of the plant, such as the roots and growing points. dtic.mil Studies using girdled bean plants, where the phloem was surgically disrupted, demonstrated that no picloram moved out of a treated leaf when its petiole was girdled. dtic.mil

Conversely, picloram is also readily translocated upward from the roots to the shoots in the xylem (apoplast), the tissue that transports water and minerals from the roots. dtic.mil Research on root-treated bean plants showed a very rapid translocation of picloram from the roots to the apical parts of the plant, with a preferential accumulation in the terminal bud and young trifoliolate leaflets. nih.gov Very little picloram was transported to the mature primary leaves, especially during shorter treatment periods. nih.gov

A key aspect of picloram's mobility is its ability to move from the phloem to the xylem. dtic.mil This transfer allows for recycling and redistribution within the plant, ensuring it reaches various tissues. This comprehensive movement throughout the plant's conduction system explains the herbicide's effectiveness on deep-rooted perennial species. pomais.comdtic.mil However, translocation can be limited in some species due to factors like strong binding within the root tissues. mdpi.com

Table 2: Distribution and Translocation of Picloram in Plants

Vascular System	Direction of Movement	Key Findings from Research
Phloem (Symplast)	Bidirectional (mainly from leaves to sinks like roots and new growth).	Primary pathway for translocation from treated leaves. dtic.mil
Xylem (Apoplast)	Upward (from roots to shoots).	Rapid translocation from roots to apical parts, especially the terminal bud and young leaves. nih.gov
Phloem-Xylem Transfer	Allows for redistribution throughout the plant.	Suggested as a major mode of picloram translocation, enabling its distribution throughout the entire conduction system. dtic.mil

Exudation and Passive Release from Plant Roots into Soil

A notable characteristic of picloram's environmental fate is its ability to be exuded or passively released from the roots of treated plants back into the surrounding soil. invasive.org This process can have significant ecological implications, as the released herbicide can be taken up by adjacent, non-target plants, causing them injury or death. invasive.org

The release occurs through passive transport from the roots. invasive.org Studies have confirmed that several compounds, including picloram, are exuded from roots after being applied to the foliage. ird.fr One study involving red maple and green ash seedlings found that picloram applied to the leaves was subsequently detected in the nutrient solution the roots were growing in, with the amount of exuded herbicide increasing over a period of several days. dtic.mil Another study reported that about 0.065% of the total radioactivity from a foliar application was detected in root exudates within a 72-hour period. ird.fr

This phenomenon of root exudation is not unique to picloram but is of particular concern due to picloram's high persistence in the soil. dtic.milapparentag.com.au The exuded chemical remains active in the soil, creating a localized zone of herbicidal activity around the treated plant. invasive.org This can affect subsequent crops or other nearby desirable plants. ird.frdtic.mil

Table 3: Research Findings on Picloram Root Exudation

Plant Species Studied	Key Observation	Reference
Red Maple (Acer rubrum) & Green Ash (Fraxinus pennsylvanica)	Picloram applied to leaves was lost from the roots into the nutrient solution within 24 hours, with the amount increasing over 22 days. dtic.mil	Reid and Hurtt (1970) as cited by scielo.br; Hurtt and Foy (1971) dtic.mil
Various Species	Picloram was shown to be exuded from roots and caused injury to adjacent, untreated plants. ird.fr	Foy et al. (1971) as cited by ird.fr
Leafy Spurge (Euphorbia esula)	Research has specifically investigated the release of picloram from the roots of this target weed species. arizona.edu	Lym and Moxness (1989) arizona.edu

---

Ecotoxicological Implications and Ecological Impact Assessments

Effects on Non-Target Terrestrial Plant Communities

Picloram-potassium poses a significant risk to non-target terrestrial plants due to its high phytotoxicity to susceptible species. epa.gov Damage to adjacent crops, native flora, and desirable plants can occur through spray drift, surface runoff, or the leaching of residues into the root zone. epa.govepa.gov Furthermore, picloram (B1677784) can be exuded from the roots of treated plants, potentially affecting nearby vegetation. invasive.org

Many broadleaf crops are exceptionally sensitive to picloram residues in the soil. epa.govdpi.qld.gov.au This sensitivity necessitates careful management of subsequent planting schedules in treated fields. Research indicates that even low concentrations of picloram can lead to significant crop damage and yield loss. For instance, soil residues of 0.1 mg/kg have been shown to reduce wheat grain yields by 20%, while 0.2 mg/kg can almost completely inhibit grain formation. dfo-mpo.gc.ca

Studies have demonstrated varying levels of tolerance among different crops. Cereal crops like proso millet and maize have shown greater resistance to picloram residues compared to more sensitive crops. dfo-mpo.gc.ca However, even in these more tolerant species, yield reductions can occur. dfo-mpo.gc.ca In contrast, winter wheat is highly susceptible and may not be plantable for up to three years following an application of 1 kg/ha of picloram. dfo-mpo.gc.ca Soybeans exposed to picloram have exhibited symptoms such as severe distortion of trifoliate leaflets. dpi.qld.gov.au Product labels for this compound formulations recommend a pre-planting interval for small grains to mitigate the risk of crop injury and yield reduction. epa.govepa.gov

Crop	Observed Effect	Picloram Concentration/Rate	Source(s)
Winter Wheat	Could not be sown for 3 years post-application.	1 kg/ha	dfo-mpo.gc.ca
Wheat	20% reduction in grain yield.	0.1 mg/kg in soil	dfo-mpo.gc.ca
Wheat	Grain formation almost entirely prevented.	0.2 mg/kg in soil	dfo-mpo.gc.ca
Wheat	Significant reduction in grain yield and establishment.	High application rate	dpi.qld.gov.au
Small Grains (general)	Potential for slight head malformations and straw shortening.	Application at 3-5 leaf stage	epa.govepa.gov
Soybeans	Severe distortion of trifoliate leaflets.	630 g/ha	dpi.qld.gov.au
Beans (Phaseolus sp.)	Failed to grow.	Soil treated with 4.48 kg/ha one year prior.	dfo-mpo.gc.ca
Sweet Corn & Oats	~20% growth reduction.	Soil treated with 4.48 kg/ha one year prior.	dfo-mpo.gc.ca

Picloram is highly toxic to a wide array of non-target broadleaf plants, including native forbs and woody species, while most grasses exhibit resistance. scribd.com This selectivity can lead to unintended damage to desirable native vegetation adjacent to treated areas. cutnpaste.co.nz The U.S. Environmental Protection Agency (EPA) has noted that picloram applications on rangelands and pastures may pose a hazard to endangered plant species. scribd.com

The herbicide's ability to be released from the roots of treated vegetation creates a pathway for uptake by nearby, desirable plants, which may then be injured or killed. invasive.org Off-target impacts have been observed in native plant communities, particularly when rainfall occurs shortly after application, potentially washing the herbicide from treated stumps onto the surrounding soil. doc.govt.nz Research into the long-term effects on native plant communities has shown that late-season applications, when many susceptible forbs are dormant, can minimize the impact on plant community diversity. dfo-mpo.gc.ca

The persistence of picloram in the environment is a key factor in its potential to cause long-term shifts in plant communities. invasive.org The half-life of picloram in soil can range from one month to several years, depending on environmental conditions, creating a prolonged period of potential impact. invasive.org This persistence can lead to lasting changes in the composition and structure of vegetation. dfo-mpo.gc.ca

Responses of Native and Desirable Plant Species

Effects on Aquatic Ecosystems

Due to its high water solubility and mobility in soil, this compound has the potential to contaminate surface water through runoff and groundwater through leaching. epa.govwaterquality.gov.au Once in aquatic systems, it can impact non-target organisms, including primary producers and invertebrates.

Picloram is an auxin-mimicking herbicide that primarily affects dicotyledonous (broadleaf) plants. waterquality.gov.au This suggests a potentially higher toxicity to dicot aquatic plants. waterquality.gov.au Studies have shown that runoff concentrations of picloram can be sufficient to cause damage to submerged aquatic macrophytes. invasive.org

Research has specifically identified the submerged macrophytes Potamogeton pectinatus and Myriophyllum sibiricum as being susceptible to damage from picloram. invasive.org In some experimental settings, a pronounced long-term decline in macrophyte populations was observed at chronic exposure concentrations only slightly above the No-Observed-Effect-Concentration (NOEC). researchgate.net Regulatory assessments have identified the need for data on the effects of picloram on the growth of algae, such as Selenastrum capricornutum, to better understand its impact on primary producers at the base of the aquatic food web. epa.gov

This compound is considered slightly to moderately toxic to freshwater invertebrates. epa.govwa.gov The toxicity can vary depending on the species and the duration of exposure. For the water flea (Daphnia magna), a common test organism, the 48-hour LC50 (the concentration lethal to 50% of the test population) has been reported to be 68.3 mg/L. invasive.orgwa.gov Other studies have found acute LC50 values for aquatic invertebrates ranging between 10.0 and 50.7 mg/L. epa.gov Due to the herbicide's persistence in the environment, there is concern about the potential effects of chronic exposure, prompting calls for life-cycle toxicity studies on species like Daphnia. epa.gov

Species	Endpoint	Value	Source(s)
Daphnia magna (water flea)	48-hour LC50	68.3 mg/L	invasive.orgwa.gov
Gammarus lacustris (crustacean)	96-hour LC50	27 mg/L	wa.gov
Aquatic Invertebrates (general)	Acute LC50 Range	10.0 - 50.7 mg/L	epa.gov

Responses of Freshwater Fish Species

This compound demonstrates a range of toxicity to freshwater fish, generally classified as slightly to moderately toxic. epa.govepa.gov Acute toxicity, measured by the 96-hour lethal concentration (LC50) which is the concentration required to kill 50% of a test population, varies by species and the specific formulation of the product.

For technical grade picloram potassium salt, reported 96-hour LC50 values are 13 mg/L for rainbow trout, 14 mg/L for bluegill, and 24 mg/L for channel catfish. epa.gov Studies on a formulation containing 24.4% picloram potassium salt showed 96-hour LC50 values of 26.0 mg/L for rainbow trout, 26.1 mg/L for flagfish, and 35.5 mg/L for zebrafish. epa.gov Another formulation, a potassium salt liquor with 37.5% active ingredient, was found to be slightly toxic to practically non-toxic, with 96-hour LC50 values of 48.0 mg/L for rainbow trout, 137 mg/L for bluegill, and 201 mg/L for fathead minnow. epa.govepa.gov In contrast, a 24-hour LC50 of 17.5 mg/L was reported for coho salmon exposed to a 24.4% potassium salt formulation. epa.gov

Chronic exposure studies provide further insight. Juvenile bull trout and rainbow trout exposed to picloram for 30 days showed no mortality even at the highest concentration of 4.75 mg/L. nih.gov However, growth was affected, with the bull trout being twice as sensitive as the rainbow trout. nih.gov Histopathological examination of fish exposed to 5 mg/L of potassium picloram for 144 hours revealed degenerative changes in the liver. epa.govepa.gov

Table 1: Acute Toxicity of this compound Formulations to Freshwater Fish This table is interactive. Click on the headers to sort the data.

Species	Formulation	Exposure Duration (hours)	LC50 (mg/L)	Reference
Rainbow trout (Oncorhynchus mykiss)	Technical Grade	96	13	epa.gov
Bluegill (Lepomis macrochirus)	Technical Grade	96	14	epa.gov
Channel catfish (Ictalurus punctatus)	Technical Grade	96	24	epa.gov
Rainbow trout (Oncorhynchus mykiss)	24.4% K-Salt	96	26.0	epa.gov
Flagfish (Jordanella floridae)	24.4% K-Salt	96	26.1	epa.govipmcenters.org
Zebrafish (Brachydanio rerio)	24.4% K-Salt	96	35.5	epa.gov
Coho salmon (Oncorhynchus kisutch)	24.4% K-Salt	24	17.5	epa.gov
Rainbow trout (Oncorhynchus mykiss)	37.5% K-Salt Liquor	96	48.0	epa.govepa.gov
Bluegill (Lepomis macrochirus)	37.5% K-Salt Liquor	96	137	epa.govepa.gov
Fathead minnow (Pimephales promelas)	37.5% K-Salt Liquor	96	201	epa.govepa.gov

Influence on Soil Microbial Community Structure and Function

Picloram can significantly alter the structure and function of soil microbial communities. plos.orgnih.govnih.gov Its application can lead to a reduction in the diversity and richness of these communities, with picloram demonstrating a stronger influence compared to some other pesticides. plos.orgnih.gov Studies have shown that picloram can lower the relative abundance of key bacterial phyla such as Proteobacteria, Actinobacteria, and Acidobacteria, while significantly increasing the abundance of the phylum Firmicutes. nih.gov These shifts in microbial populations can have cascading effects on soil health and fertility, as these microorganisms are crucial for processes like nutrient cycling and organic matter decomposition. plos.orgmdpi.com

Exposure to picloram can also cause a metabolic delay, increasing the lag phase before microbial activity resumes. This suggests that even at low levels, frequent applications could lead to a near-total inhibition of microbial processes. While specific enzyme activity data for this compound is limited in the provided context, studies on pesticides in general show that they can alter the activity of enzymes crucial for nutrient cycling, such as urease, phosphatase, and dehydrogenase. nih.gov For instance, functional analysis of microbial communities in picloram-treated soil identified changes in pathways related to the degradation of organic compounds. plos.org

Effects on Nitrogen Cycling and Other Biogeochemical Processes

Methodologies for Ecological Risk Assessment in Environmental Systems

Ecological risk assessment (ERA) for chemicals like this compound is a structured process to evaluate the potential adverse effects on ecosystems. uic.edu This involves characterizing exposure and effects to determine risk. nih.gov

Exposure assessment aims to predict the concentration of a substance in different environmental compartments like soil and water. nih.gov For picloram, its high water solubility and low binding affinity to soil particles mean it is highly mobile and prone to leaching into groundwater and moving into surface water via runoff. epa.govwaterquality.gov.auinvasive.org

Exposure assessment models are used to estimate the Predicted Environmental Concentration (PEC). A tiered approach is often employed. nih.gov

Tier 1: This represents a worst-case scenario. For example, a model might assume a direct application of the maximum use rate to a standardized, static water body, yielding a high initial PEC. nih.gov

Higher Tiers: These tiers incorporate more realistic and refined data, such as soil properties (clay content, organic matter, pH), which influence picloram's sorption and desorption, and hydrologic conditions to provide more accurate exposure estimates. nih.govresearchgate.net

The persistence of picloram is a key factor in exposure assessment. Its half-life in soil can range from one month to several years, depending on environmental conditions, with microbial metabolism being the primary degradation pathway. invasive.org

This part of the risk assessment relates the exposure concentration to the potential for harmful effects. It involves using toxicity data from laboratory studies to derive critical endpoints. researchgate.net

Key endpoints include:

LC50 (Lethal Concentration, 50%): The concentration causing death in 50% of the test organisms, used to assess acute risk. epa.gov

NOEC (No-Observed-Effect-Concentration): The highest tested concentration at which no statistically significant adverse effects are observed in a chronic study. waterquality.gov.au

PNEC (Predicted No-Effect-Concentration): An concentration derived from toxicity data (like the NOEC) by applying an assessment factor (AF) to account for uncertainties and to extrapolate from lab data to the real environment. researchgate.net

The risk is then characterized by calculating a Risk Quotient (RQ) , which is the ratio of the Predicted Environmental Concentration (PEC) to the Predicted No-Effect-Concentration (PNEC) (i.e., RQ = PEC / PNEC). nih.govepa.gov If the RQ is greater than 1, it indicates a potential risk to the ecosystem, which may trigger further investigation or regulatory action. For picloram, risk assessments have shown that while acute risks to mammals and birds are low, the primary concerns relate to non-target plants and the potential for chronic effects on aquatic organisms due to its persistence and mobility. epa.govepa.gov

Analytical Methodologies for Environmental Monitoring and Residue Analysis

Chromatographic Techniques for Picloram-potassium Quantification

Chromatography, particularly high-performance liquid chromatography (HPLC) and gas chromatography (GC), forms the cornerstone of analytical strategies for Picloram (B1677784). Since this compound is the potassium salt of Picloram (4-amino-3,5,6-trichloropicolinic acid), analytical methods typically focus on the detection of the Picloram acid.

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC is a widely used technique for the analysis of Picloram in various matrices, often without the need for derivatization. researchgate.net The method's applicability extends to municipal and industrial wastewater, where Picloram is extracted from an acidified sample using a solvent like methylene (B1212753) chloride. spectralabsci.com

The development of HPLC methods for Picloram analysis involves optimizing extraction and detection parameters to achieve high recovery and sensitivity. For instance, a reversed-phase HPLC method has been established for determining Picloram in soil and water samples in the parts per billion (ppb) range. researchgate.net This method demonstrated a 92% recovery from water samples and a 61.8% recovery from soil samples. researchgate.net

Validation of these methods is crucial to ensure their accuracy and reliability. A study focusing on pesticide formulations developed a rapid HPLC method for the simultaneous determination of Picloram and 2,4-D. mdpi.com The method was validated for linearity, precision, and repeatability, showing a correlation coefficient (R²) of 0.9993 for Picloram within a concentration range of 0.01–0.028 mg/mL. mdpi.comresearchgate.net The repeatability, expressed as the relative standard deviation (%RSD), was less than 1%. mdpi.comresearchgate.net Another validation study for determining Picloram in soil using HPLC also confirmed the method's suitability for analyzing low concentrations. nih.gov

The following table summarizes the validation parameters from a study on the simultaneous determination of Picloram and 2,4-D in pesticide formulations:

Parameter	Picloram
Linearity Range (mg/mL)	0.01 - 0.028
Correlation Coefficient (R²)	0.9993
Repeatability (%RSD)	< 1%
Reproducibility (%RSD)	1.4
Data sourced from a study on HPLC-DAD analysis of pesticide formulations. mdpi.com

Reversed-phase chromatography is the most common mode for Picloram analysis. phenomenex.com C18 columns, which have octadecylsilane (B103800) as the stationary phase, are frequently employed. mdpi.comresearchgate.net The choice of mobile phase is critical for achieving optimal separation. phenomenex.com

Mobile phases in reversed-phase HPLC typically consist of a mixture of water and a less polar organic solvent, such as acetonitrile (B52724) or methanol (B129727). phenomenex.com The pH of the mobile phase is also a key factor, as it controls the ionization state of the analyte and thus its retention on the column. phenomenex.com For the analysis of acidic herbicides like Picloram, the mobile phase is often acidified.

Several studies have optimized the mobile phase for Picloram analysis. One method utilized an isocratic mobile phase of acetonitrile and water acidified with 1% phosphoric acid in a 50:50 (v/v) ratio. mdpi.comresearchgate.net Another study optimized the mobile phase by testing different ratios of a 4% acetic acid aqueous solution and acetonitrile, finding that an 85:15 (v/v) ratio provided the best peak separation and reduced the analysis time. scielo.br A method for analyzing Picloram in municipal and industrial wastewater used a mobile phase of methanol and a pH 2 phosphate (B84403) buffer. spectralabsci.com

The following table presents examples of optimized mobile phases for Picloram analysis using reversed-phase HPLC:

Column	Mobile Phase Composition	Flow Rate (mL/min)	Detection Wavelength (nm)	Reference
Gemini C18	Acetonitrile:Water with 1% H₃PO₄ (50:50, v/v)	Not Specified	Diode Array Detector	mdpi.comresearchgate.net
Not Specified	Acetonitrile:4% Acetic Acid (15:85, v/v)	1.2	254	scielo.br
Qualisil BDS C8	Acetonitrile:Water with 0.5% Formic Acid (40:60, v/v)	1.5	254	ijariit.com
Not Specified	Methanol:pH 2 Phosphate Buffer	Not Specified	UV	spectralabsci.com
This table compiles data from various studies on HPLC analysis of Picloram.

Method Development and Validation for Environmental Matrices

Gas Chromatography (GC) with Electron Capture Detection (ECD)

Gas chromatography with an electron capture detector (GC-ECD) is another powerful technique for the trace analysis of Picloram. rsc.orgrsc.org The three chlorine atoms in the Picloram molecule make it highly responsive to the electron capture detector. rsc.org This method has been successfully applied to determine Picloram residues in soil, plant material, and fish. rsc.orgrsc.orgnih.gov

Since Picloram is a carboxylic acid, it is not sufficiently volatile for direct GC analysis. Therefore, a derivatization step is necessary to convert it into a more volatile form, typically an ester. rsc.org The most common derivatization agent used for Picloram is diazomethane (B1218177), which converts the picloramic acid to its methyl ester. rsc.orgnih.gov This derivatization step is a key part of the analytical method for determining Picloram in various matrices, including soil, plant tissue, and fish. rsc.orgnih.gov Other derivatizing agents, such as pentafluorobenzyl bromide, have also been used for the analysis of chlorinated acid herbicides. epa.gov

The general procedure for derivatization with diazomethane involves extracting Picloram from the sample, acidifying the extract to form the free acid, and then reacting it with diazomethane. rsc.orgnih.gov

Optimizing GC parameters is crucial for achieving the sensitivity required for trace residue analysis. Key parameters include the column type, temperatures of the injector, oven, and detector, and the carrier gas flow rate. thaiscience.info

For the analysis of the Picloram methyl ester, specific GC conditions have been reported. In one method, a column temperature of 185°C, an injector temperature of 260°C, and a detector temperature of 200°C were used. rsc.org Nitrogen was employed as both the carrier gas and the diluent gas for the detector. rsc.org Under these conditions, the retention time for the Picloram methyl ester was approximately 20 minutes. rsc.org The sensitivity of this method was reported to be 0.02 ppm in soil and as low as 0.005 ppm in other plant materials. rsc.orgrsc.org For fish samples, a detection limit of 5 ng/g was achieved. nih.gov

The following table provides an example of optimized GC-ECD parameters for the analysis of Picloram methyl ester:

Parameter	Value
Column Temperature	185°C
Injector Temperature	260°C
Detector Temperature	200°C
Carrier Gas	Nitrogen
Carrier Gas Flow Rate	55 mL/min
Detector Diluent Gas	Nitrogen
Diluent Gas Flow Rate	40 mL/min
Retention Time	~20 minutes
Data sourced from a study on the gas-chromatographic determination of Picloram residues. rsc.org

Derivatization Strategies for Enhanced Volatility

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Ultra-Trace Analysis

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) stands as a premier method for the ultra-trace analysis of picloram in environmental samples. This technique offers high sensitivity and selectivity, allowing for the detection and quantification of residues at very low concentrations.

A common approach involves extracting picloram residues from samples, purifying the extract, and then analyzing it using LC-MS/MS. For instance, a validated method for determining picloram in compost involves extraction with a methanol/sodium hydroxide (B78521) solution, followed by cleanup using solid-phase extraction (SPE). The purified extract is then derivatized and analyzed by LC-MS/MS, achieving a limit of quantitation (LOQ) of 1.0 ng/g. epa.gov The selectivity of this method is ensured by the chromatographic separation and the monitoring of specific precursor and product ion transitions in the mass spectrometer. epa.gov

Similarly, for the analysis of picloram in wheat and soil, a method using high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) has been developed. nyxxb.cn This method employs an acetone (B3395972) extraction followed by a cleanup step with primary secondary amine (PSA) and graphite (B72142) carbon. The analysis is performed in multiple reaction monitoring (MRM) mode, which enhances specificity. nyxxb.cn This HPLC-MS/MS method has demonstrated average recoveries ranging from 78.9% to 97.9% for fortified levels of 0.01 to 1 mg/kg in various wheat and soil matrices, with relative standard deviations (RSD) between 3.6% and 9.6%. nyxxb.cn

The power of LC-MS/MS also lies in its ability to simultaneously determine multiple pesticide residues in a single run. For example, a method for the simultaneous determination of aminopyralid, clopyralid (B1669233), and picloram in vegetables and fruits has been established using ultra-performance liquid chromatography/tandem mass spectrometry. mdpi.com Another study details a simple and rapid analytical methodology based on liquid chromatography–tandem mass spectrometry for monitoring pesticide residues, including picloram, in soils. mdpi.com

A two-dimensional liquid chromatography (2D-LC) method coupled with an ion mobility–high-resolution mass spectrometer (IM–MS) has also been utilized, providing four dimensions of separation for complex samples. researchgate.net For routine quality control, a simpler high-performance liquid chromatography (HPLC) method with UV detection can be used for the simultaneous determination of picloram and 2,4-D in pesticide formulations, demonstrating good linearity, precision, and accuracy. mdpi.com

Table 1: Performance of a Validated HPLC-MS/MS Method for Picloram Residue Analysis in Wheat and Soil nyxxb.cn

Matrix	Fortified Level (mg/kg)	Average Recovery (%)	RSD (%)
Wheat Plants	0.01 - 1	78.9 - 97.9	3.6 - 9.6
Wheat Grain	0.01 - 1	78.9 - 97.9	3.6 - 9.6
Flour	0.01 - 1	78.9 - 97.9	3.6 - 9.6
Wheat Bran	0.01 - 1	78.9 - 97.9	3.6 - 9.6

Immunochemical Detection Systems

Immunochemical methods, such as immunoassays, provide a rapid and cost-effective alternative to conventional chromatographic techniques for picloram residue detection. acs.orghh-ra.org These methods are based on the specific binding between an antibody and the target analyte (picloram).

Development and Characterization of Polyclonal Antibodies

Polyclonal antibodies for picloram have been developed by immunizing animals, typically rabbits, with a picloram-protein conjugate. acs.orghh-ra.org Since small molecules like picloram are not immunogenic on their own, they are chemically bonded to a larger carrier protein, such as bovine serum albumin (BSA), to elicit an immune response. uoguelph.cacambridge.org The resulting polyclonal antiserum contains a heterogeneous mixture of antibodies with varying specificities and affinities for picloram. acs.org

An indirect enzyme-linked immunosorbent assay (ELISA) using rabbit anti-picloram serum was developed and showed a linear working range of 5 to 5000 ng/mL, with a mean I₅₀ value (the concentration of analyte that causes 50% inhibition of antibody binding) of 140 ng/mL and a lower detection limit of 5 ng/mL. acs.orgdfo-mpo.gc.ca Another study reported the development of polyclonal antibodies in New Zealand white rabbits, which were used in both radioimmunoassay (RIA) and ELISA formats. hh-ra.org The polyclonal antibody-based RIA had a working range of 50 to 5000 ng/mL and an I₅₀ value of 760 ng/mL, while the indirect ELISA had a working range of 5 to 5000 ng/mL and an I₅₀ of 88 ng/mL. dfo-mpo.gc.ca

Monoclonal Antibody Production and Specificity Evaluation

Monoclonal antibodies offer the advantage of being a homogeneous reagent with a single antibody specificity and affinity, leading to more consistent and often more sensitive assays. acs.org They are produced from hybridoma cell lines, which are created by fusing antibody-producing spleen cells from an immunized mouse with myeloma cells. tandfonline.com

For picloram, a monoclonal antibody was produced from a mouse hybridoma cell line. acs.org The resulting indirect ELISA using this monoclonal antibody demonstrated a linear working range of 1 to 200 ng/mL, a mean I₅₀ value of 10 ng/mL, and a lower detection limit of 1 ng/mL. acs.orgdfo-mpo.gc.ca This indicates a higher sensitivity compared to the polyclonal antibody-based assay. dfo-mpo.gc.ca The specificity of these monoclonal antibodies is a key characteristic. They have been shown to have low cross-reactivity with other structurally related pyridine (B92270) herbicides like clopyralid, fluroxypyr, and triclopyr, as well as the phenoxyacetic acid herbicide 2,4-D. acs.orgdfo-mpo.gc.ca

Immunoassay Sensitivity and Cross-Reactivity with Related Compounds

The sensitivity of immunoassays for picloram is a critical factor for their application in environmental monitoring. As highlighted, monoclonal antibody-based assays generally exhibit higher sensitivity than their polyclonal counterparts. dfo-mpo.gc.ca For example, a monoclonal antibody-based indirect ELISA for picloram had a lower detection limit of 1 ng/mL, compared to 5 ng/mL for a polyclonal-based assay. acs.orgdfo-mpo.gc.ca

Cross-reactivity studies are essential to ensure the specificity of the immunoassay. For picloram antibodies, this involves testing their binding to structurally similar compounds. Research has shown that both polyclonal and monoclonal antibodies developed against picloram exhibit minimal cross-reactivity with related pyridine herbicides such as clopyralid, fluroxypyr, and triclopyr. acs.orguoguelph.ca In one study, neither the polyclonal nor the monoclonal anti-picloram antibodies showed significant cross-reactivity with these compounds, with I₅₀ values being greater than the highest concentrations tested (50,000 ng/mL for the polyclonal and 10,000 ng/mL for the monoclonal). uoguelph.ca This high specificity is particularly important as picloram is sometimes formulated with other herbicides like 2,4-D. hh-ra.org

Table 2: Comparison of Polyclonal and Monoclonal Immunoassays for Picloram Detection acs.orgdfo-mpo.gc.ca

Parameter	Polyclonal Antibody Assay	Monoclonal Antibody Assay
Antibody Source	Rabbit Antiserum	Mouse Hybridoma Cell Line
Linear Working Range	5 - 5000 ng/mL	1 - 200 ng/mL
Mean I₅₀ Value	140 ng/mL	10 ng/mL

Bioanalytical Approaches for this compound Residue Quantification

Bioanalytical methods utilize biological systems or components to detect and quantify chemical substances. These approaches can be simple, cost-effective, and provide an indication of the biologically active fraction of a contaminant.

Plant-Based Bioassays for Environmental Soil and Water Samples

Plant-based bioassays are a valuable tool for assessing the phytotoxicity of herbicide residues in soil and water. researchgate.net These assays involve growing sensitive plant species in the sample matrix and observing their growth response. The degree of growth inhibition or other symptoms can be correlated to the concentration of the herbicide.

For picloram, various plant species have been used as indicators, including soybeans, lentils, and lettuce. dfo-mpo.gc.cadtic.mil A rapid and sensitive bioassay using lettuce seeds (Lactuca sativa) has been developed for the detection and quantification of picloram in aqueous solutions. dtic.mil In this assay, lettuce seed germination and subsequent root and hypocotyl elongation are measured after 72 hours. Inhibition of growth was found to be a reliable parameter for determining picloram quantities ranging from 0.036 µg to 7.2 µg. dtic.mil Interestingly, growth stimulation was observed at very low concentrations, from 0.00072 µg to 0.0072 µg. dtic.mil

Soybeans have also been effectively used to determine picloram concentrations in soil samples. dpi.qld.gov.au In one study, the rate of degradation and vertical movement of picloram in a clay soil was determined by bioassays of field samples using soybeans as the indicator plant. dpi.qld.gov.au The lower limit of detection for this bioassay method was reported to be between 50 x 10⁻⁵ and 100 x 10⁻⁵ ppm. dpi.qld.gov.au Such bioassays are particularly useful for determining the potential impact of picloram residues on subsequent crops, as many broadleaf crops are susceptible to low concentrations of this herbicide in the soil. dpi.qld.gov.au

Table 3: Plant Species Used in Bioassays for Picloram Detection

Plant Species	Matrix	Observed Effect	Reference
Lettuce (Lactuca sativa)	Aqueous Solution	Growth inhibition/stimulation of root and hypocotyl	dtic.mil
Soybeans (Glycine max)	Soil	Growth inhibition	dpi.qld.gov.au
Lentils	Soil	Growth inhibition	dfo-mpo.gc.ca

Optimizing Bioassay Sensitivity and Predictive Capabilities

Bioassays represent a critical tool for determining the presence and biological activity of herbicide residues like this compound in environmental matrices such as soil and water. catie.ac.crimi.hr Unlike analytical methods that quantify the total amount of a chemical, bioassays measure the biologically active portion, which is directly relevant to field conditions and potential phytotoxicity. catie.ac.crusask.ca The fundamental principle of a bioassay is that a chosen indicator organism will exhibit a measurable and reproducible response, such as growth inhibition, in proportion to the concentration of the herbicide. catie.ac.cr

Optimizing the sensitivity of these bioassays is paramount for detecting minute, yet potentially harmful, residue levels. catie.ac.crusask.ca The sensitivity of a bioassay is often expressed as the GR50 or ED50 value, which represents the herbicide concentration required to inhibit the growth of the test plant by 50%. catie.ac.cr The selection of the indicator plant is one of the most critical factors influencing sensitivity. researchgate.net For picloram, highly sensitive species are required to detect residues that could harm subsequent rotational crops. researchgate.netfertilome.com Studies have utilized various plants, including beans (Phaseolus sp.), French beans, soybeans, and lentils, to detect picloram residues. usask.cadfo-mpo.gc.ca For instance, a bioassay using French beans demonstrated a sensitivity of 0.003–0.004 mg/kg for this compound in soil. dfo-mpo.gc.ca Another study using a lettuce (Lactuca sativa) seed bioassay could determine picloram quantities ranging from 0.036 µg to 7.2 µg based on root and hypocotyl growth inhibition. dtic.mil

The predictive capabilities of bioassays are enhanced by controlling and understanding the variables that can influence herbicide bioavailability and plant response. catie.ac.cr Factors such as soil properties (pH, organic matter, clay content), temperature, and moisture can significantly affect results, making standardization crucial for reproducibility. catie.ac.crmdpi.com To improve predictive accuracy, optimization can involve adjusting the measurement indices. Research has shown that for picloram concentration series, the length of unifoliate leaves was a suitable index at higher concentrations, while the more sensitive measure of the first trifoliate leaf's center leaflet length was used for lower concentrations, with a detection limit between 5.0 x 10⁻⁵ and 100 x 10⁻⁵ ppm. dpi.qld.gov.au Such methodological refinements allow for a more accurate assessment of risk to sensitive follow-on crops. fertilome.comepa.gov

Table 1: Examples of Bioassay Methods for Picloram Detection

Indicator Species	Matrix	Measured Parameter	Reported Sensitivity/Detection Limit	Reference
French Beans	Soil	Leaf surface area	0.003-0.004 mg/kg	dfo-mpo.gc.ca
Bean (Phaseolus sp.)	Soil	Growth inhibition	2.5 parts per billion	dfo-mpo.gc.ca
Lettuce (Lactuca sativa)	Aqueous Solution / Filter Paper	Root and hypocotyl elongation	0.036 µg to 7.2 µg (inhibition range)	dtic.mil
Soybeans and Lentils	Soil	Biological activity	Not specified	dfo-mpo.gc.ca

Advanced Spectroscopic and Sensor Technologies

While traditional analytical methods like gas chromatography (GC) and high-performance liquid chromatography (HPLC) are widely used for picloram residue analysis, there is a growing demand for more rapid, portable, and highly sensitive detection technologies. mdpi.comekb.eg Advanced spectroscopic and sensor-based technologies are emerging to meet this need, offering the potential for real-time, on-site environmental monitoring. scidev.netnih.gov These technologies often leverage specific molecular interactions or properties to generate a detectable signal, providing alternatives to conventional laboratory-based analyses. researchgate.netfrontiersin.org

Fluorescence-Based Detection Methods

Fluorescence spectroscopy offers a highly sensitive approach for the detection of chemical compounds, including pesticides like picloram. frontiersin.org These methods can be based on the intrinsic fluorescence of the target analyte or, more commonly, on fluorescence generated through a chemical reaction or interaction with a probe.

A rapid and specific fluorescence test for picloram has been developed that involves adding a concentrated sulfuric acid solution to a dry residue of the sample. dfo-mpo.gc.ca When exposed to short-wavelength UV radiation, the mixture emits a yellow fluorescence, indicating the presence of picloram. dfo-mpo.gc.ca This method provides a simple, qualitative or semi-quantitative screening tool. dfo-mpo.gc.ca

More advanced fluorescence-based methods include immunoassays. Researchers have designed a "fluobody" for detecting picloram by fusing a green fluorescent protein (GFP) with a picloram-specific antibody fragment. nih.gov This recombinant fusion protein acts as a direct sensor. The binding of free picloram from a sample competes with the fluobody's target, leading to a change in fluorescence intensity. This method was capable of detecting picloram in river water samples with a half-maximal inhibitory concentration (IC50) of 50 ppb, eliminating the need for the enzyme-substrate reactions typical of standard ELISA tests. nih.gov

Development of Real-time Environmental Sensors

The development of real-time environmental sensors for picloram is a significant area of research, aiming to provide immediate data for environmental monitoring and management. scidev.neteco-business.com These sensors are often electrochemical and utilize nanomaterials to enhance sensitivity and selectivity.

A novel nanotechnology-based electrochemical sensor has been developed for the precise and rapid detection of picloram in environmental samples. scidev.neteco-business.com This system provides a cost-effective and highly accurate alternative to conventional techniques that require extensive sample preparation. scidev.net Another advanced approach involves the use of boron-doped diamond (BDD) electrodes in voltammetric sensors. researchgate.net BDD electrodes offer superior electrochemical properties, including high sensitivity, a wide potential window, and low background current, making them excellent materials for detecting pesticides like picloram in environmental and biological samples. researchgate.net

Furthermore, research into temperature-responsive sensors has demonstrated a reversible "On/Off" switch-like voltammetric sensor for picloram. researchgate.net This technology allows for controlled detection in agricultural and environmental samples. These advanced sensors represent a move towards smart, field-deployable systems for continuous and real-time monitoring of water and soil contamination. nih.goveco-business.com

Table 2: Performance of Advanced Detection Methods for Picloram

Technology	Methodology	Matrix	Reported Performance	Reference
Fluorescence Test	Sulfuric acid reaction and UV light	Dry residue	Rapid, sensitive, specific (qualitative)	dfo-mpo.gc.ca
Fluobody Immunoassay	Green Fluorescent Protein (GFP) fusion	River Water	IC50 of 50 ppb	nih.gov
Electrochemical Sensor	Nanotechnology-based system	Rice Water, Soil	Simple, rapid, cost-effective, highly accurate	scidev.neteco-business.com
Voltammetric Sensor	Boron-Doped Diamond (BDD) Electrode	Environmental and Biological Samples	High sensitivity, weak electrode pollution	researchgate.net

Modeling and Predictive Frameworks for Environmental Fate and Transport

Hydrological Transport Models for Surface Water and Groundwater

Hydrological transport models are critical for estimating the movement of picloram (B1677784) from application areas into aquatic systems. Due to its properties, picloram is a candidate for both surface runoff and groundwater contamination. epa.gov Picloram does not bind strongly with soil particles and can persist in the environment, making it highly mobile. invasive.org

Models designed to simulate pesticide movement in watersheds, such as the Pesticide Root Zone Model (PRZM), have been used to predict the subsurface movement of picloram. dfo-mpo.gc.ca These models incorporate key chemical and soil properties to forecast leaching potential. For instance, PRZM simulations indicate that a soil partition coefficient (Kd) of less than 0.1 suggests high leaching potential, while a Kd greater than 10 suggests no leaching. dfo-mpo.gc.ca Given picloram's low soil organic carbon-water (B12546825) partitioning coefficient (Koc) values, reported to be between 0.026 and 100 L/kg, its potential for leaching is significant. waterquality.gov.au

The high water solubility of the potassium salt (740,000 mg/L at 20°C) compared to the acid form (430-560 mg/L) facilitates its rapid dissolution and movement with water. waterquality.gov.au This mobility means that picloram can be transported via surface or subsurface runoff and has led to its detection in the groundwater of multiple states. invasive.org Once picloram reaches groundwater, it is unlikely to degrade, even over several years. epa.govepa.gov Research has shown that storm runoff is a major contributor to stream contamination following application. researchgate.net

Table 1: Parameters Influencing Picloram Transport in Hydrological Models This table is interactive. You can sort and filter the data.

Parameter	Typical Value for Picloram	Significance in Transport Modeling	Source
Water Solubility (Potassium Salt)	740,000 mg/L	High solubility increases the amount of substance available for transport in runoff and leaching.	waterquality.gov.au
Soil Partition Coefficient (Kd)	<0.1 to >10 (site-specific)	A low Kd indicates weak binding to soil, leading to higher mobility and leaching potential.	dfo-mpo.gc.ca
Soil Organic Carbon Partitioning Coefficient (Koc)	0.026–100 L/kg	Indicates a very low affinity for soil organic matter, enhancing mobility in soil water.	waterquality.gov.au
Half-life (Field)	108 days (mean)	Persistence allows more time for the compound to be transported to water bodies before degradation.	nih.gov
Dissociation Constant (pKa)	~2.0-2.3	Indicates that picloram exists primarily in its anionic form in most environmental pH ranges, which is highly mobile.	waterquality.gov.au

Soil Column and Field Dissipation Models

Soil column and field dissipation studies provide empirical data that are fundamental for validating and parameterizing transport models. These studies consistently demonstrate the high mobility and persistence of picloram in soil profiles, particularly in coarse-textured soils. epa.gov

Field dissipation studies have tracked picloram movement over extended periods.

In a Montana study, picloram was detected at depths of 48 to 60 inches 790 days after application. epa.gov

A study in South Carolina detected picloram at a depth of 1.8 meters 840 days after application. epa.gov

In Washington, picloram was found in the deepest samples (36 inches) nine months after treatment. epa.gov

At a site in Alabama, picloram levels in the upper 15 cm of mineral soil peaked 25 days after application and declined to between 0.13 and 0.29 mg kg⁻¹ one year later. researchgate.net

Laboratory soil column studies further quantify this movement. One study showed that nearly 100% of the applied picloram leached from a treated loamy fine sand over three years, with no degradation observed. epa.gov This contrasts with its behavior in a silt loam, where it mostly degraded within six months to a year. epa.gov This highlights the critical influence of soil type on persistence and mobility.

Table 2: Picloram Distribution in Soil Columns (Selected Data) This table is interactive. You can sort and filter the data.

Soil Type	Depth	Picloram Remaining (%)	Source
Sharpsburg silty clay loam	0-5 cm	26.1%	nih.gov
Sharpsburg silty clay loam	5-10 cm	26.0%	nih.gov
Sharpsburg silty clay loam	10-15 cm	26.1%	nih.gov
Sharpsburg silty clay loam	15-20 cm	21.8%	nih.gov
Jansen sandy loam	0-5 cm	31.9%	nih.gov
Jansen sandy loam	5-10 cm	22.9%	nih.gov
Jansen sandy loam	10-15 cm	22.8%	nih.gov
Jansen sandy loam	15-20 cm	22.9%	nih.gov
Jansen gravelly sand	0-5 cm	52.9%	nih.gov
Jansen gravelly sand	5-10 cm	22.0%	nih.gov
Jansen gravelly sand	10-15 cm	12.6%	nih.gov
Jansen gravelly sand	15-20 cm	12.6%	nih.gov

Integrated Multi-Compartment Environmental Fate Models

Integrated multi-compartment models, such as CREAMS (Chemical Runoff and Erosion from Agricultural Management Systems), are used to provide a holistic assessment of a chemical's environmental journey. dfo-mpo.gc.ca These models simulate the movement and fate of substances like picloram across different environmental compartments, including soil, water, and air.

For a compound like picloram-potassium, these models rely heavily on its physicochemical properties. Its high water solubility and low potential for binding to soil mean that the primary route of dissipation modeled is leaching, with surface runoff being a significant secondary pathway. waterquality.gov.auepa.govufl.edu The models integrate hydrological data, soil characteristics, application rates, and the chemical's degradation rates to predict concentrations in various environmental media. blm.gov

The persistence of picloram is a key parameter in these models. With a typical aerobic soil degradation half-life (DT₅₀) of around 23 days under laboratory conditions, but a much longer persistence observed in the field (mean half-life of 108 days), the models must account for site-specific conditions that affect degradation, such as microbial activity, temperature, and moisture. nih.govherts.ac.uk The low volatility of this compound means that volatilization is generally considered a minor dissipation pathway in these integrated models. herts.ac.uk

Predictive Algorithms for Off-Site Movement and Environmental Distribution

Predictive algorithms and screening models are used to assess the potential for off-site movement and to rank pesticides based on their environmental risk. These algorithms often use indices that combine key environmental fate properties.

The Groundwater Ubiquity Score (GUS), which is calculated based on a pesticide's half-life and Koc value, is one such index used to estimate leaching potential. Picloram's properties give it a high potential to be leached according to such indices. detsi.qld.gov.au

More complex models are used to predict specific transport mechanisms:

Spray Drift: Models like AgDRIFT® can be used to estimate the off-site transport of picloram due to spray drift during application. blm.gov

Surface Runoff and Leaching: The GLEAMS (Groundwater Loading Effects of Agricultural Management Systems) model is employed to estimate off-site transport in surface runoff and to root zone groundwater. blm.gov It uses variables such as soil type, precipitation, slope, and vegetation to simulate a wide range of watershed scenarios. blm.gov

Integrated Field-Scale Movement: The PRZM model can be used to predict the leaching potential based on key input parameters. dfo-mpo.gc.ca It has been shown to accurately predict the sub-surface movement of picloram when using site-modified parameters like the runoff curve number, partition coefficient (Kd), and half-life. dfo-mpo.gc.ca

These predictive tools are essential for environmental risk assessment, helping to forecast the potential for contamination of non-target areas, including surface water bodies and groundwater aquifers that may be used for irrigation. epa.gov

Advanced Research Perspectives and Remediation Strategies

Molecular Basis of Herbicide Resistance Evolution in Target Weeds

The repeated and widespread use of synthetic auxin herbicides, including picloram (B1677784), has driven the evolution of resistance in numerous weed species. This resistance develops through two primary mechanisms: target-site resistance (TSR) and non-target-site resistance (NTSR).

Target-site resistance (TSR) arises from genetic mutations in the genes that encode the protein targets of the herbicide. For synthetic auxins like picloram, the primary target is the auxin signaling pathway. These herbicides function by binding to an F-box protein receptor (like TRANSPORT INHIBITOR RESPONSE 1 or TIR1, and its homologs, AUXIN SIGNALING F-BOX proteins or AFBs) and a co-receptor protein (an Aux/IAA transcriptional repressor). researchgate.net This action deregulates gene expression, leading to uncontrolled growth and plant death. researchgate.net Mutations that alter these binding sites can confer resistance. For instance, specific mutations in the TIR1 homolog have been shown to confer resistance to picolinate-class auxins such as picloram. researchgate.net Research has identified that a mutation in the auxin receptor F-box protein 5 (AFB5) can create specific resistance to picloram. scielo.br The inheritance of this resistance varies by species. In wild mustard (Sinapis arvensis), resistance to picloram, dicamba, and 2,4-D is conferred by a single dominant gene. scielo.brnih.gov Conversely, in yellow starthistle (Centaurea solstitialis), resistance to picloram and clopyralid (B1669233) is controlled by a single recessive gene. scielo.br

Non-target-site resistance (NTSR) involves mechanisms that prevent the herbicide from reaching its target site in a lethal concentration. rbcsjournal.org These are often more complex and can include reduced herbicide uptake, altered translocation, or, most commonly, enhanced metabolic detoxification. rbcsjournal.org Enhanced metabolism often involves enzyme families such as cytochrome P450 monooxygenases (P450s), which can detoxify the herbicide molecule before it reaches its target. epa.gov In some cases, reduced ethylene (B1197577) production has been observed in resistant biotypes following picloram treatment, suggesting alterations in the primary site of action that lead to a dampened physiological stress response. scielo.br

The table below summarizes documented cases of picloram resistance in specific weed species and the genetic basis of this resistance.

Table 1: Genetic Basis of Picloram Resistance in Target Weeds

Weed Species	Herbicide(s)	Genetic Basis	Resistance Mechanism	Reference
Wild Mustard (Sinapis arvensis)	Picloram, Dicamba, 2,4-D	Single dominant nuclear gene	Target-site modification (implicated)	scielo.brnih.govepa.gov
Yellow Starthistle (Centaurea solstitialis)	Picloram, Clopyralid	Single recessive nuclear gene	Unknown, not related to uptake, translocation, or metabolism	scielo.br

Bioremediation and Phytoremediation Approaches for Contaminated Environments

Due to its persistence and high mobility in soil, picloram can pose a risk of contaminating soil and water resources. invasive.orgepa.gov Bioremediation and phytoremediation are two promising strategies for cleaning up environments contaminated with this herbicide.

Microbial Bioaugmentation for Enhanced Degradation

Microbial action is the primary pathway for picloram degradation in the soil. invasive.org Bioaugmentation, the process of introducing specific pollutant-degrading microorganisms into a contaminated site, can enhance this natural process. researchgate.net Research has identified several microbial species capable of degrading picloram. An enrichment culture approach successfully isolated the yeast Lipomyces kononenkoae, which was able to completely degrade 50 µg/mL of picloram within 48 hours of growth by using its nitrogen atoms as a nutrient source. nih.gov The degradation proceeded through a didechlorinated, dihydroxylated pyridinecarboxylic acid derivative. nih.gov In other studies, bacterial consortia have demonstrated high removal efficiencies. A lab-scale biobarrier inoculated with a microbial consortium achieved a 94.58% removal efficiency for picloram. nih.gov From this consortium, three bacterial strains—Hydrocarboniphaga sp., Tsukamurella sp., and Cupriavidus sp.—were isolated and found to cometabolically degrade picloram. nih.govresearchgate.net

Table 2: Microorganisms Involved in Picloram Bioremediation

Microorganism	Type	Degradation Capability	Reference
Lipomyces kononenkoae	Yeast	Complete degradation (50 µg/mL in 48h); uses N atoms for growth.	researchgate.netnih.gov
Hydrocarboniphaga sp.	Bacteria	Cometabolic degradation as part of a consortium.	nih.govresearchgate.net
Tsukamurella sp.	Bacteria	Cometabolic degradation as part of a consortium.	nih.govresearchgate.net

Plant-Assisted Remediation Techniques

Phytoremediation uses plants to remove, detoxify, or immobilize contaminants from soil and water. researchgate.net For picloram, this can involve phytodegradation or phytostimulation, where plant roots exude substances that stimulate microbial activity in the rhizosphere, accelerating herbicide breakdown. scielo.brredalyc.org Several studies have identified tolerant plant species with the potential for picloram phytoremediation. Tropical grasses, in particular, have shown promise. Species such as signalgrass (Brachiaria decumbens), sorghum (Sorghum bicolor), and pearl millet (Pennisetum glaucum) have demonstrated the ability to reduce picloram persistence in soil. cropj.com Finger millet (Eleusine coracana) has also been shown to effectively remediate picloram-contaminated soils, with plant densities above 172 plants per square meter significantly reducing carryover effects on sensitive crops like soybean. rbcsjournal.org Other tolerant species identified for potential use in phytoremediation programs include various cultivars of Brachiaria brizantha, Panicum maximum, and maize (Zea mays). awsjournal.org

Table 3: Plant Species with Potential for Picloram Phytoremediation

Plant Species	Common Name	Observed Effect	Reference
Brachiaria decumbens	Signalgrass	Reduces picloram persistence in soil.	cropj.com
Sorghum bicolor	Sorghum	Reduces picloram persistence in soil.	cropj.comawsjournal.org
Pennisetum glaucum	Pearl Millet	Reduces picloram persistence in soil.	cropj.comawsjournal.org
Eleusine coracana	Finger Millet	Remediates contaminated soil, reducing carryover to subsequent crops.	rbcsjournal.orgawsjournal.org
Panicum maximum	Guinea Grass	Tolerant to picloram; potential for phytoremediation.	redalyc.orgawsjournal.org

Innovative Strategies for Mitigating Environmental Impact and Enhancing Stewardship

Given picloram's environmental persistence and potential for off-target damage, particularly to sensitive broadleaf plants and water resources, significant effort has been directed toward mitigation and stewardship. epa.govbeyondpesticides.org Regulatory bodies and manufacturers have implemented programs to minimize ecological risks. The U.S. Environmental Protection Agency (EPA), for instance, has mandated risk mitigation measures including lowering application rates, imposing spray drift restrictions (e.g., maximum wind speeds, mandatory droplet sizes), and requiring advisories for groundwater and surface water protection on product labels. epa.gov A key component of modern stewardship is mandatory participation by registrants in programs that provide educational outreach to applicators, growers, and land managers about the risks of herbicide residues, especially in compost. epa.govwisc.edu

Innovations in chemical formulation are also being explored. One promising strategy is the development of herbicidal ionic liquids (HILs). By synthesizing new ionic liquid forms of picloram, researchers aim to optimize its physicochemical properties to reduce its high water solubility and mobility in soils, thereby lowering the risk of leaching and runoff into aquatic environments. ufl.edu

Comprehensive stewardship programs, often accessible online, provide crucial tools and information. These resources include spray drift management guides, weather forecasting tools for planning applications, and maps of sensitive crop areas to help applicators avoid off-target damage. afgc.orgnufarm.com

Ecohydrological and Biogeochemical Interactions in Treated Ecosystems

Picloram's interaction with the environment is largely defined by its chemical properties: high water solubility, low adsorption to soil particles, and high persistence. invasive.orgepa.gov These factors give it a high potential for mobility, allowing it to move from treated areas via surface runoff or leach through the soil profile into groundwater. invasive.orgepa.gov Its half-life in soil can range from one month to several years, depending on environmental conditions. invasive.org The primary degradation mechanism is microbial metabolism, which is favored by warmer temperatures and higher soil moisture. invasive.org Photodegradation can also occur when the chemical is exposed to sunlight on plant or soil surfaces. invasive.org

Q & A

Basic Research Questions

Q. What are the critical physicochemical properties of Picloram-potassium that influence its environmental behavior and herbicidal efficacy?

• Methodological Answer : Key properties include solubility (water solubility: 430 g/L at 20°C), stability under varying pH conditions, and soil adsorption coefficients (Koc). These properties determine its mobility in soil, bioavailability, and persistence. Analytical protocols for measuring solubility and stability should follow standardized methods, such as OECD Guideline 105 for water solubility and EPA guidelines for hydrolysis studies. Use HPLC or LC-MS for quantification, ensuring calibration with certified reference materials .

Q. Which analytical techniques are validated for detecting this compound residues in environmental matrices?

• Methodological Answer : Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for trace-level detection in soil and plant tissues. For soil samples, employ accelerated solvent extraction (ASE) with acetonitrile/water (80:20 v/v) as the solvent. Validate methods using spike-recovery experiments (70–120% recovery) and include quality controls (e.g., blanks, duplicates) to ensure reproducibility. Refer to EPA Method 8321B for detailed protocols .

Q. How can researchers establish dose-response relationships for this compound in non-target plant species?

• Methodological Answer : Conduct greenhouse trials using a randomized block design. Apply this compound at logarithmic concentrations (e.g., 0.1–10 mg/L) to standardized plant species (e.g., Brassica napus). Measure growth inhibition (EC₅₀) and phytotoxicity metrics (leaf area, biomass) over 14–21 days. Use nonlinear regression models (e.g., log-logistic) for curve fitting, and validate with ANOVA for statistical significance .

Advanced Research Questions

Q. What experimental frameworks are suitable for investigating synergistic interactions between this compound and auxinic herbicides (e.g., 2,4-D)?

• Methodological Answer : Apply the PICOT framework:

• P (Population): Target weed species (e.g., Convolvulus arvensis).
• I (Intervention): Co-application of this compound (0.5 kg/ha) and 2,4-D (1.0 kg/ha).
• C (Comparison): Individual herbicide applications.
• O (Outcome): Synergy quantified via Colby’s equation (Synergy Index >1).
• T (Time): Assess effects at 7, 14, and 21 days post-application.
  Use factorial ANOVA to analyze interactions and control for environmental variables (e.g., soil moisture) .

Q. How can researchers resolve contradictions in ecotoxicological data across studies on this compound’s non-target effects?

• Methodological Answer : Conduct a systematic review with PRISMA guidelines to identify bias sources (e.g., exposure duration, test species variability). Perform meta-analysis using random-effects models to pool EC₅₀ values. Address heterogeneity via subgroup analysis (e.g., aquatic vs. terrestrial organisms) and sensitivity testing. Validate findings with in situ mesocosm experiments to bridge lab-field discrepancies .

Q. What methodologies optimize this compound extraction from complex matrices like organic-rich soils or lignified plant tissues?

• Methodological Answer : For organic-rich soils, use matrix-matched calibration and cleanup steps (e.g., solid-phase extraction with C18 cartridges). For lignified tissues, employ microwave-assisted extraction (MAE) with 0.1M NaOH at 80°C for 15 minutes. Validate protocols via inter-laboratory comparisons and report limits of detection (LOD ≤0.01 mg/kg) .

Q. How should longitudinal studies be designed to assess this compound’s long-term soil accumulation and microbial impacts?

• Methodological Answer : Implement a split-plot design with repeated measures over 3–5 years. Monitor soil residues via LC-MS/MS and microbial diversity via 16S rRNA sequencing. Use mixed-effects models to account for temporal autocorrelation and spatial variability. Include fallow control plots and measure degradation metabolites (e.g., 4-amino-3,5,6-trichloropicolinic acid) .

Methodological Resources

• Data Sources : PubChem (CID: 517409) for physicochemical data .
• Literature Review : Use Google Scholar with search strings like "this compound AND (degradation OR ecotoxicology)" and filter by publication year (2015–2025) .
• Statistical Tools : R packages (e.g., drc for dose-response modeling, metafor for meta-analysis) .
